

## In-Depth Technical Guide to Quizalofop-ethyl-d3

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Compound of Interest		
Compound Name:	Quizalofop-ethyl-d3	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Quizalofop-ethyl-d3**, a deuterated isotopologue of the herbicide Quizalofop-ethyl. This document is intended for researchers, scientists, and professionals in drug development and related fields who require detailed technical information, including molecular properties, analytical methodologies, and biological mechanisms.

## **Core Molecular Data**

The inclusion of deuterium in **Quizalofop-ethyl-d3** results in a higher molecular weight compared to the non-labeled compound. This key difference is fundamental for its use as an internal standard in quantitative analytical studies.

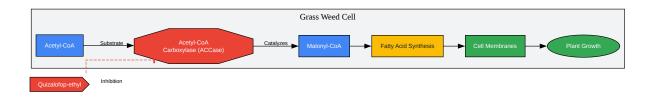
Compound	Molecular Formula	Molecular Weight ( g/mol )
Quizalofop-ethyl	C19H17CIN2O4	372.8[1]
Quizalofop-ethyl-d3	C19H14D3CIN2O4	375.82 - 375.83[2][3][4][5]

# Mode of Action: Inhibition of Acetyl-CoA Carboxylase

Quizalofop-ethyl is a selective, systemic herbicide that targets grassy weeds.[6] Its herbicidal activity stems from the inhibition of the enzyme acetyl-CoA carboxylase (ACCase).[6][7][8] ACCase is a critical enzyme in the biosynthesis of fatty acids, which are essential components



of cell membranes.[6] By inhibiting this enzyme, Quizalofop-ethyl disrupts the formation of new cell membranes, ultimately leading to the death of the weed.[6][7] Broadleaf plants are not affected because their ACCase enzyme has a different structure that is not recognized by the herbicide.[6]



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Figure 1: Simplified signaling pathway of Quizalofop-ethyl's herbicidal action.

## **Experimental Protocols Synthesis of Quizalofop-ethyl Intermediate**

A key intermediate in the synthesis of Quizalofop-ethyl is 2-(4-hydroxyphenoxy)-6-chloroquinoxaline. A method for its synthesis is as follows:

- Reaction Setup: In a four-necked flask, combine 2,6-dichloroquinoxaline and hydroquinone in a mixed solvent system.
- Heating and Alkali Addition: Heat the mixture and slowly add liquid alkali.
- Reaction and Isolation: Maintain the temperature to allow the reaction to proceed. After the reaction is complete, separate the organic solvent.
- Purification: Cool the remaining solution to allow the product to crystallize. The resulting solid
  is then washed to yield high-purity 2-(4-hydroxyphenoxy)-6-chloroquinoxaline.

This process is a foundational step in the multi-step synthesis of Quizalofop-ethyl.[9]

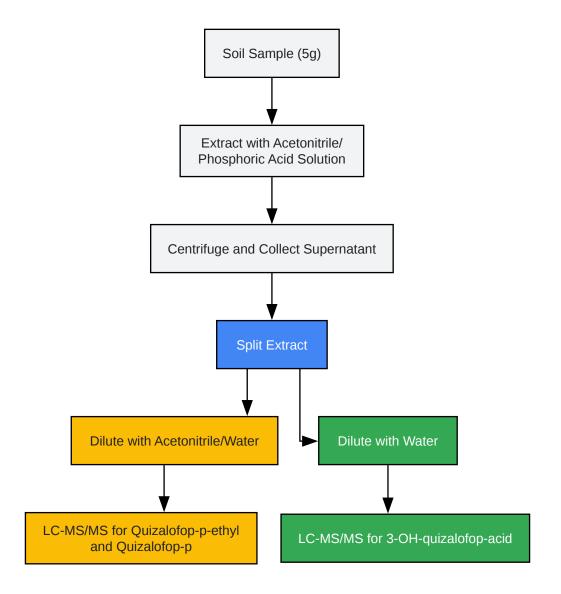


### Analytical Method for Quizalofop-p-ethyl in Soil

This protocol describes the extraction and analysis of Quizalofop-p-ethyl and its metabolites from soil samples using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

- Sample Extraction:
  - A 5 g soil sample is extracted by shaking with a solution of acetonitrile and 6% phosphoric acid in water (80:20, v/v).[10]
  - The extraction is repeated.[10]
- Sample Preparation for LC-MS/MS:
  - An aliquot of the extract is diluted with an acetonitrile-water mixture (90:10, v/v) for the analysis of Quizalofop-p-ethyl and its metabolite quizalofop-p.[10]
  - A separate aliquot is diluted with water for the analysis of the metabolite 3-OH-quizalofopacid.[10]
- LC-MS/MS Analysis:
  - The prepared samples are injected into an LC-MS/MS system for quantification.[10]
  - The method is validated at fortification levels of 0.005 mg/kg and 0.05 mg/kg for Quizalofop-p-ethyl.[10]





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Figure 2: Workflow for the analysis of Quizalofop-p-ethyl in soil.

## Determination of Quizalofop-p-ethyl in Beans using QuEChERS and HPLC-DAD

This method provides a protocol for the determination of Quizalofop-p-ethyl residues in beans.

- Sample Preparation (QuEChERS): An improved Quick, Easy, Cheap, Effective, Rugged, and
   Safe (QuEChERS) method is used for sample extraction and cleanup.[11]
- Chromatographic Conditions:



- Instrument: High-Performance Liquid Chromatography with a Diode Array Detector (HPLC-DAD).[11]
- Mobile Phase: A mixture of acetonitrile and acidified water.[11]
- Flow Rate: Optimized for separation and detection.[11]
- Detection Wavelength: Set for optimal absorbance of Quizalofop-p-ethyl.[11]
- Quantification: The concentration of Quizalofop-p-ethyl is determined by comparing the peak
  area in the sample chromatogram to a standard curve. The limit of detection for Quizalofopp-ethyl is 0.003 mg/kg.[11]

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